

Application Note and Protocol for the Quantification of S-Methyl-D-penicillamine

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Compound of Interest

Compound Name: *S-Methyl-D-penicillamine*

Cat. No.: B144229

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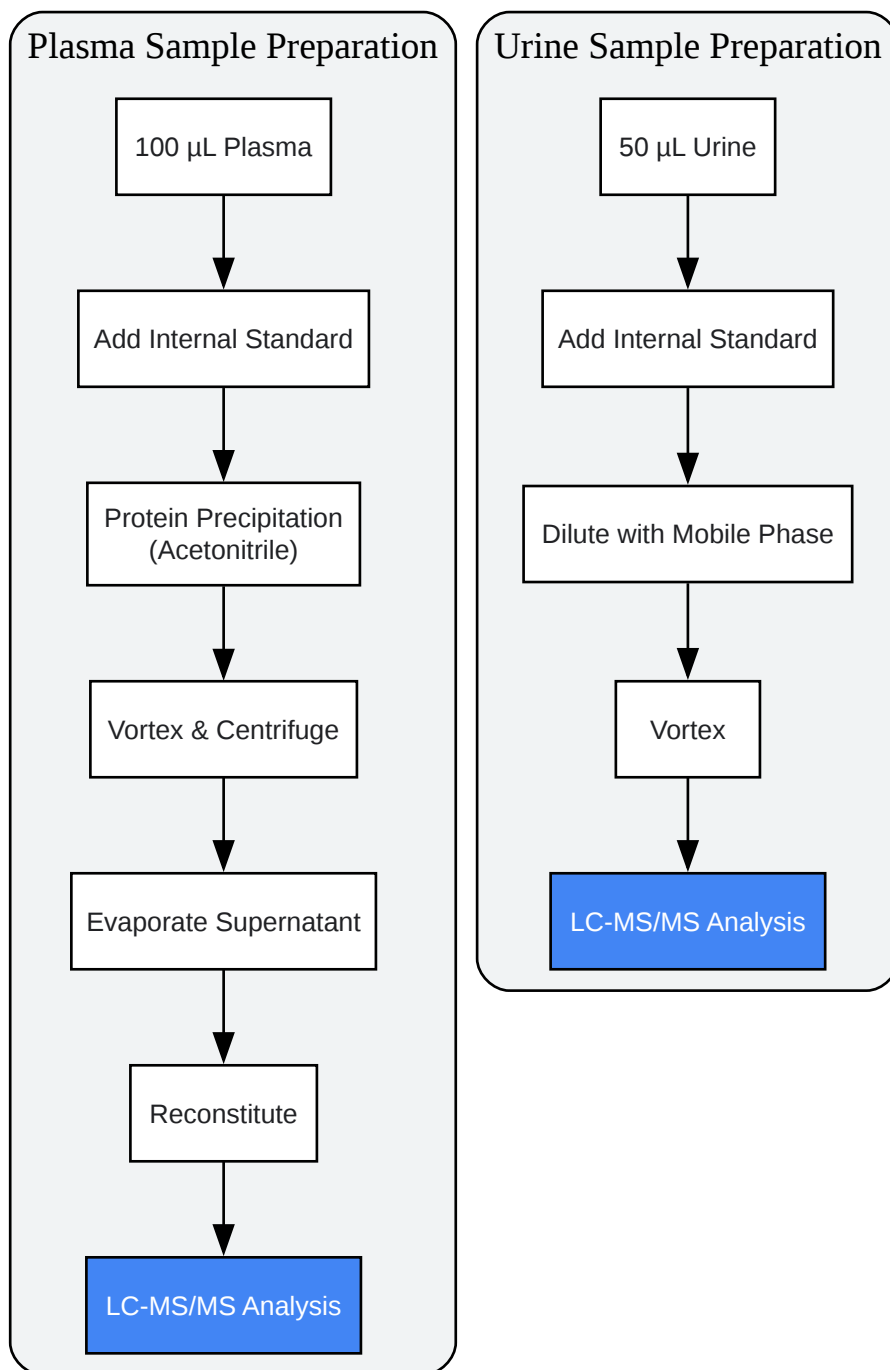
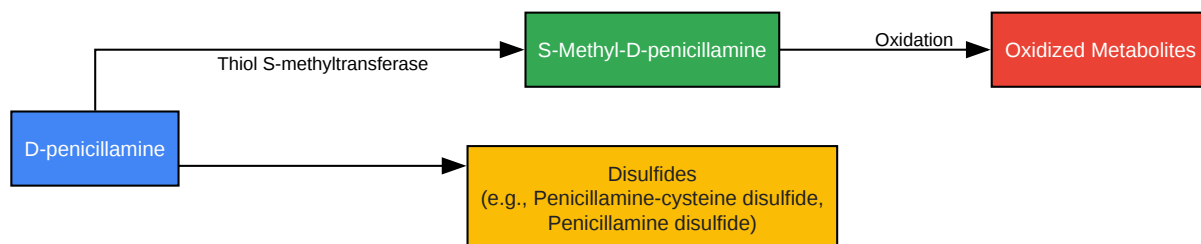
Introduction

D-penicillamine is a chelating agent and disease-modifying antirheumatic drug (DMARD) used in the treatment of Wilson's disease, cystinuria, and rheumatoid arthritis.[1] The therapeutic and toxic effects of D-penicillamine are linked to its complex metabolism, which includes the formation of various metabolites.[2] One such metabolite is **S-Methyl-D-penicillamine**, formed through the enzymatic action of thiol S-methyltransferase.[3] Accurate quantification of **S-Methyl-D-penicillamine** in biological matrices is crucial for pharmacokinetic studies, understanding the metabolic fate of D-penicillamine, and potentially for correlating metabolite levels with clinical outcomes.

This document provides a detailed protocol for the quantification of **S-Methyl-D-penicillamine** in human plasma and urine using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described method is intended as a robust starting point for researchers and requires validation according to institutional and regulatory guidelines.

Metabolic Pathway of D-penicillamine

D-penicillamine undergoes several metabolic transformations in the body. A key pathway involves the S-methylation of the thiol group to form **S-Methyl-D-penicillamine**. This metabolite can be further oxidized. Other significant metabolic routes include the formation of disulfide compounds such as penicillamine-cysteine disulfide and penicillamine disulfide.[2][4]



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